

In-Depth Technical Guide: Health and Safety for Handling Methyl 2-phenylacrylate

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Compound of Interest

Compound Name: Methyl 2-phenylacrylate

Cat. No.: B167593

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This guide provides a comprehensive overview of the health and safety data for **Methyl 2-phenylacrylate** (CAS No. 1865-29-8), a key building block in organic synthesis. Due to the limited availability of specific quantitative toxicological and flammability data for this compound, this document incorporates information from structurally similar and well-studied acrylate esters, namely Methyl Acrylate, Ethyl Acrylate, and Methyl Methacrylate, to provide a thorough safety profile. All data for surrogate compounds are clearly indicated.

Chemical and Physical Properties

Proper handling and storage procedures are predicated on a clear understanding of a substance's physical and chemical properties. **Methyl 2-phenylacrylate** is a colorless to light yellow liquid.^[1] Key physical data are summarized in the table below.

Property	Value	Source(s)
CAS Number	1865-29-8	[1][2]
Molecular Formula	C10H10O2	[1][2]
Molecular Weight	162.19 g/mol	[1]
Boiling Point	98 °C at 6 mmHg256 °C at 760 mmHg	[1][2]
Flash Point	145 °C (293 °F)	[1][2]
Physical State	Liquid	[1]
Appearance	Colorless to light yellow	[1]

Toxicological Data and Health Hazards

While specific acute toxicity data (LD50/LC50) for **Methyl 2-phenylacrylate** are not readily available in the reviewed literature, the compound is known to be harmful if swallowed, in contact with skin, or inhaled.[2] It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[1] The following table includes data for surrogate acrylate compounds to provide a conservative estimate of potential toxicity.

Hazard	Data	Surrogate Compound	Source(s)
Acute Oral Toxicity (LD50)	300 mg/kg (rat)	Methyl Acrylate	[3]
Acute Dermal Toxicity (LD50)	1300 mg/kg (rabbit)	Methyl Acrylate	[3]
Acute Inhalation Toxicity (LC50)	No Data Available for Methyl 2-phenylacrylate	-	-
Skin Corrosion/Irritation	Causes skin irritation (H315)	-	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	-	[1]
Respiratory/Skin Sensitization	May cause skin sensitization	Methyl Acrylate	[3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	-	[1]

Occupational Exposure Limits

Currently, there are no established specific occupational exposure limits (OELs), such as Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV), for **Methyl 2-phenylacrylate**. However, given its structural similarity to other acrylates, the exposure limits for related compounds should be considered as a precautionary measure.

Exposure Limit	Value	Surrogate Compound	Source(s)
OSHA PEL (8-hour TWA)	10 ppm (35 mg/m ³)	Methyl Acrylate	[4]
NIOSH REL (10-hour TWA)	10 ppm (35 mg/m ³)	Methyl Acrylate	[5]
ACGIH TLV (8-hour TWA)	2 ppm	Methyl Acrylate / Butyl Acrylate	[4] [5]

Fire and Explosion Hazard Data

Methyl 2-phenylacrylate is a combustible liquid with a high flash point.[\[1\]](#)[\[2\]](#) While specific explosive limits have not been determined, it is crucial to avoid heat, flames, and sparks.[\[2\]](#) Data for surrogate compounds are provided for a comprehensive risk assessment.

Hazard	Value	Surrogate Compound	Source(s)
Flash Point	145 °C (293 °F)	-	[1] [2]
Lower Explosion Limit (LEL)	2.8%	Methyl Acrylate	[6]
Upper Explosion Limit (UEL)	25%	Methyl Acrylate	[6]
Autoignition Temperature	463 °C (865.4 °F)	Methyl Acrylate	[7]
Hazardous Combustion Products	Carbon monoxide	-	[2]
Fire Extinguishing Media	Dry powder, carbon dioxide	-	[2]

Experimental Protocols for Safe Handling

A systematic approach to handling **Methyl 2-phenylacrylate** is essential to minimize exposure and ensure laboratory safety. The following protocols are based on available data and best practices for handling acrylate esters.

Engineering Controls

- **Ventilation:** All work with **Methyl 2-phenylacrylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][8] This is critical to minimize the inhalation of vapors.
- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

- **Eye and Face Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.[8][9] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[9]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, should be worn.[10] Given that methacrylate monomers can penetrate latex and vinyl gloves rapidly, double gloving with nitrile gloves is recommended for extended tasks.[11] Gloves should be inspected before each use and replaced immediately if contaminated.[10]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn to protect against skin contact.[2][8]
- **Respiratory Protection:** If work cannot be conducted in a fume hood or if there is a potential for aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge may be required.[9]

Handling and Storage Procedures

- **Handling:** Avoid direct contact with the substance.[9] Use appropriate tools and techniques to prevent spills. Containers should be kept tightly closed when not in use.[10]

- Storage: Store **Methyl 2-phenylacrylate** in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources to prevent premature polymerization.[9][10] It should be stored refrigerated (0-10°C).[1] Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[2][10]

First Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[2] Seek medical attention if irritation persists.[2]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[2]

Spill and Disposal Procedures

- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed, labeled container for hazardous waste disposal.[9] For larger spills, evacuate the area and contact your institution's environmental health and safety department.
- Disposal: Unused or excess monomer should be collected in a labeled, sealed hazardous waste container.[9] Do not pour down the drain.[9] All contaminated materials (gloves, absorbent pads, etc.) must also be disposed of as hazardous waste.[9]

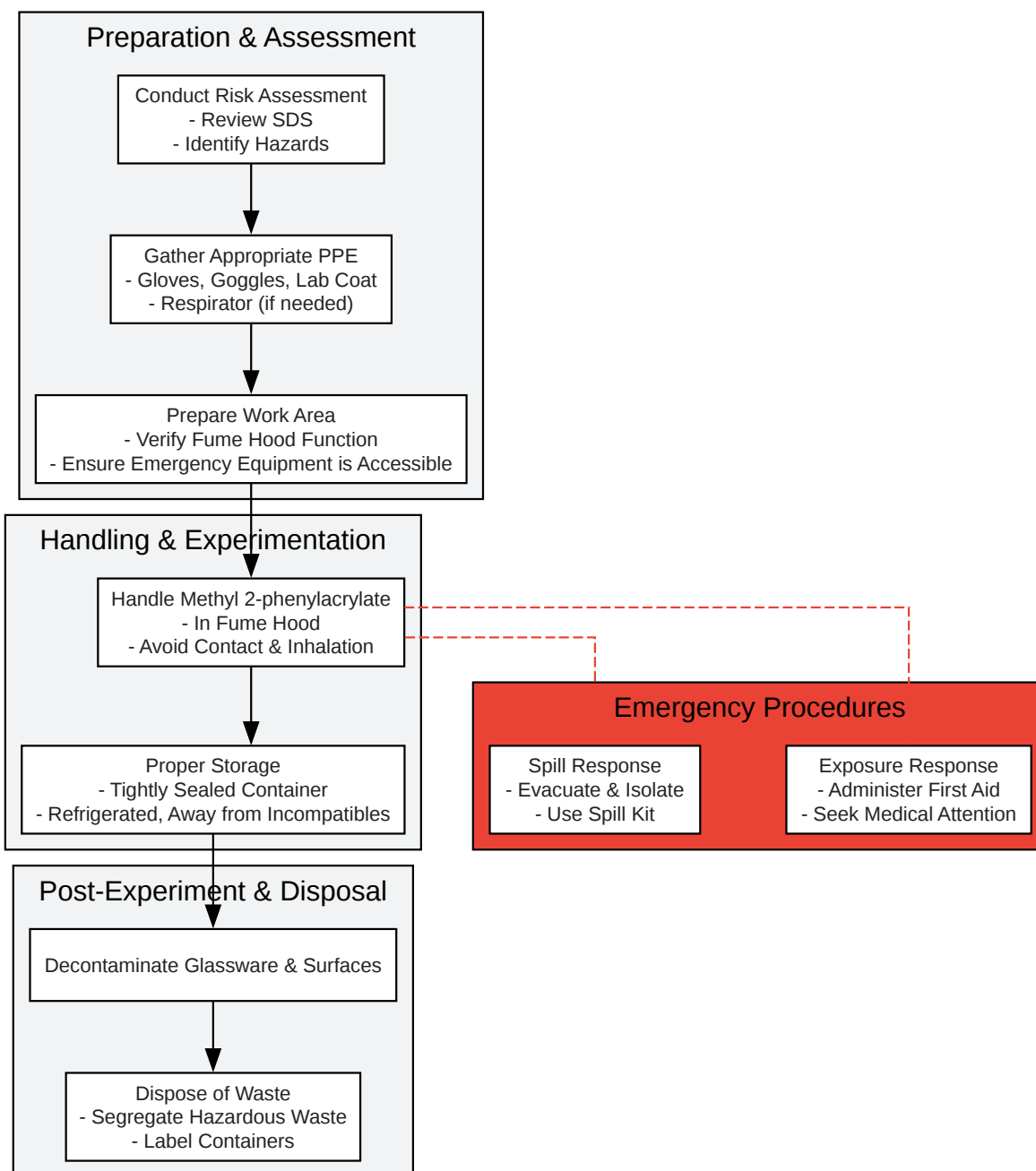
Reactivity and Stability

Methyl 2-phenylacrylate is sensitive to heat and can undergo hazardous polymerization.[1][12] It is incompatible with strong oxidizing agents, acids, and bases.[2][10] The presence of an

inhibitor is necessary to prevent spontaneous polymerization, and it is important to ensure that the inhibitor is not depleted during storage.^[6]

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Methyl 2-phenylacrylate**, from initial risk assessment to emergency response.



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Caption: Workflow for the safe handling of **Methyl 2-phenylacrylate**.

This guide is intended to provide comprehensive health and safety information for the handling of **Methyl 2-phenylacrylate**. It is imperative that all laboratory personnel are thoroughly trained on these procedures and have access to the appropriate safety equipment before working with this chemical. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier and adhere to your institution's specific safety protocols.

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